

Application Note: Ultrasensitive Quantification of Dienogest in Tissue Samples by LC-MS/MS

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Compound of Interest

Compound Name: *Dienogest-13C₂,15N*

Cat. No.: *B15524069*

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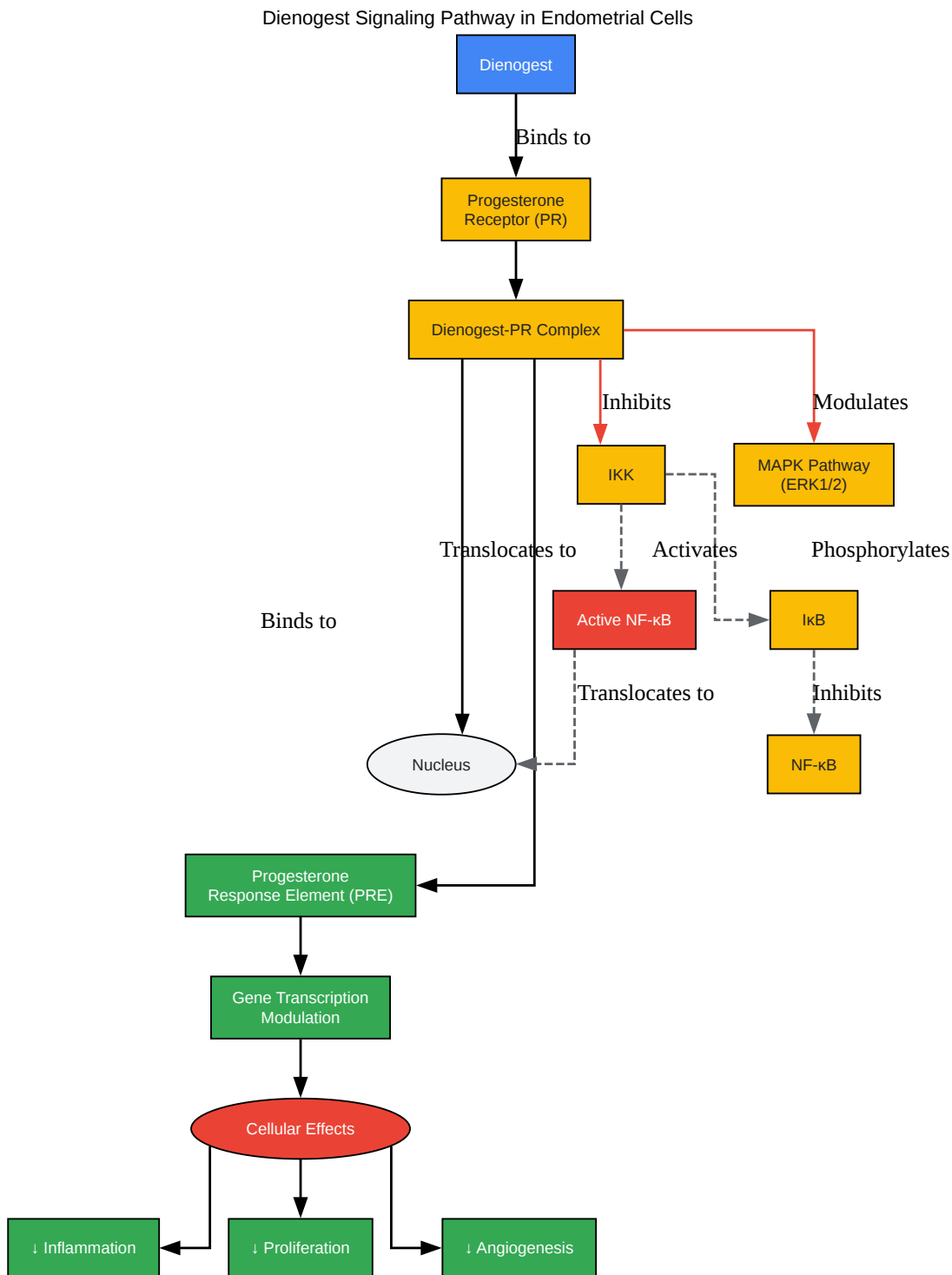
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Introduction

Dienogest is a synthetic progestogen of the 19-nortestosterone group with potent oral activity.^[1] It is utilized in the treatment of endometriosis, where it exerts antiproliferative, anti-inflammatory, and antiangiogenic effects on endometrial tissue.^[2] The therapeutic efficacy of Dienogest is dependent on its local concentration in target tissues such as the endometrium and endometriotic lesions. Therefore, a highly sensitive and specific analytical method is crucial for quantifying low concentrations of Dienogest in complex biological matrices like tissue samples. This application note provides a detailed protocol for the extraction and quantification of Dienogest from tissue samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a gold-standard analytical technique for this purpose.^{[3][4]}

Signaling Pathway of Dienogest in Endometrial Cells

Dienogest primarily exerts its effects through the progesterone receptor (PR). Upon binding to PR, Dienogest modulates the expression of genes involved in cell proliferation, inflammation, and angiogenesis. Key signaling pathways affected by Dienogest in endometrial cells include the inhibition of nuclear factor-kappa B (NF-κB) and the modulation of mitogen-activated protein kinase (MAPK) pathways, leading to a reduction in inflammatory responses and cell growth.^{[5][6][7]}



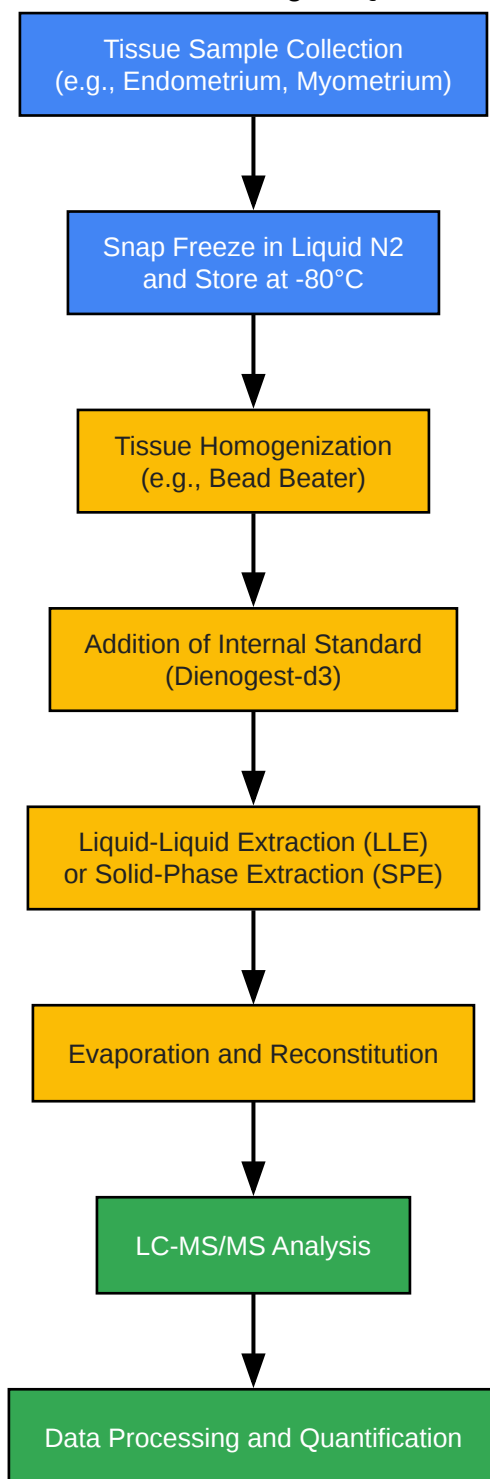
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Caption: Dienogest signaling pathway in endometrial cells.

Experimental Workflow

The quantification of Dienogest in tissue samples involves several key steps, from sample collection to data analysis. The following diagram outlines the general workflow.

Experimental Workflow for Dienogest Quantification in Tissue



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Caption: Experimental workflow for Dienogest quantification.

Experimental Protocols

Materials and Reagents

- Dienogest certified reference standard ($\geq 98\%$ purity)
- Dienogest-d3 (internal standard, IS)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ($\geq 98\%$)
- Methyl tert-butyl ether (MTBE)
- Phosphate-buffered saline (PBS), pH 7.4
- Homogenization beads (e.g., ceramic beads)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare 1 mg/mL stock solutions of Dienogest and Dienogest-d3 in methanol.
- Working Solutions: Prepare serial dilutions of the Dienogest stock solution with 50:50 (v/v) acetonitrile:water to create working solutions for calibration standards and QC samples.
- Calibration Standards: Prepare calibration standards by spiking the appropriate working solutions into a surrogate matrix (e.g., tissue homogenate from untreated animals or a synthetic matrix) to obtain final concentrations ranging from 0.1 to 100 ng/mL.
- Quality Control Samples: Prepare QC samples in the surrogate matrix at low, medium, and high concentrations (e.g., 0.3, 30, and 80 ng/mL).

Tissue Sample Preparation

- Homogenization:
 - Accurately weigh approximately 50-100 mg of frozen tissue.
 - Add 500 μ L of ice-cold PBS.
 - Add homogenization beads.
 - Homogenize the tissue using a bead beater homogenizer until a uniform lysate is obtained. Keep samples on ice throughout the process.
 - Centrifuge the homogenate at 10,000 x g for 10 minutes at 4°C to pellet cellular debris.
 - Collect the supernatant for extraction.
- Extraction (Liquid-Liquid Extraction - LLE):
 - To 200 μ L of tissue homogenate supernatant, add 20 μ L of the internal standard working solution (Dienogest-d3).
 - Add 1 mL of MTBE.
 - Vortex for 10 minutes.
 - Centrifuge at 3,000 x g for 5 minutes.
 - Transfer the upper organic layer to a clean tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start at 30% B, increase to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Dienogest: Precursor ion (m/z) 312.2 \rightarrow Product ion (m/z) 245.1
 - Dienogest-d3 (IS): Precursor ion (m/z) 315.2 \rightarrow Product ion (m/z) 248.1

Data Presentation

The following tables present illustrative quantitative data for Dienogest concentrations in various tissue types from a preclinical animal study. This data is intended for demonstration purposes to showcase the application of the described method.

Table 1: Illustrative Dienogest Concentrations in Different Tissues Following Oral Administration in a Rat Model.

Tissue Type	Dose (mg/kg)	Time Point (hours)	Mean Dienogest Concentration (ng/g) \pm SD
Endometrium	1	2	85.6 \pm 12.3
Myometrium	1	2	42.1 \pm 8.7
Ovary	1	2	35.8 \pm 6.5
Liver	1	2	110.2 \pm 15.1
Kidney	1	2	75.4 \pm 10.9
Brain	1	2	15.3 \pm 4.2
Adipose	1	2	25.7 \pm 5.8

Table 2: Method Validation Parameters for Dienogest Quantification in Tissue Homogenate.

Parameter	Result
Linearity Range	0.1 - 100 ng/mL ($r^2 > 0.99$)
Lower Limit of Quantification (LLOQ)	0.1 ng/mL
Accuracy (% Bias)	-5.2% to 6.8%
Precision (% CV)	< 10%
Recovery	> 85%
Matrix Effect	Minimal

Conclusion

This application note provides a comprehensive and robust LC-MS/MS method for the sensitive and selective quantification of Dienogest in tissue samples. The detailed protocol for sample preparation and analysis can be readily implemented in a research setting to support pharmacokinetic, pharmacodynamic, and drug metabolism studies of Dienogest. The ability to accurately measure local tissue concentrations of Dienogest will provide valuable insights into

its mechanism of action and contribute to the development of more effective therapies for endometriosis and other gynecological disorders.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Analysis by LC-MS/MS of endogenous steroids from human serum, plasma, endometrium and endometriotic tissue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Combined Liquid Chromatography–Tandem Mass Spectrometry Analysis of Progesterone Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Different Effect of Dienogest on Endometrium Mesenchymal Stem Cells Derived from Healthy and Endometriosis Tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pharmaceuticals targeting signaling pathways of endometriosis as potential new medical treatment: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. jcmp.yzu.edu.cn [jcmp.yzu.edu.cn]
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